

# Essential Safety and Operational Guide for 1-Fluoro-3-propylbenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Fluoro-3-propylbenzene

Cat. No.: B1592368

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Fluoro-3-propylbenzene** (CAS No. 28593-12-6) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential risks.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **1-Fluoro-3-propylbenzene** was not available at the time of this writing. The following guidance is based on information from chemical suppliers and extrapolated from the safety data of structurally similar compounds. Always consult with your institution's Environmental Health and Safety (EHS) department for specific protocols.

## I. Hazard Identification and Personal Protective Equipment (PPE)

**1-Fluoro-3-propylbenzene** is classified as a hazardous substance. Based on available data, it is a highly flammable liquid and vapor that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.

Signal Word: Danger

Personal Protective Equipment (PPE) Summary:

Protection Type	Required PPE	Notes
Eye/Face	Chemical safety goggles or a face shield.	Must be worn at all times when handling the chemical to protect against splashes.
Skin	Chemical-resistant lab coat or apron.	Should be worn over personal clothing.
Hands	Chemical-resistant gloves (e.g., Nitrile rubber).	Inspect gloves for integrity before each use and replace immediately if contaminated.
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood.	If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with organic vapor cartridges is required.
Feet	Closed-toe shoes.	Safety footwear is recommended to protect against spills.

## II. Quantitative Data

The following table summarizes the known physical and chemical properties of **1-Fluoro-3-propylbenzene**.

Property	Value	Source
Molecular Formula	C9H11F	LookChem[1]
Molecular Weight	138.185 g/mol	LookChem[1]
CAS Number	28593-12-6	LookChem[1]
Boiling Point	159°C	LookChem[1]
Flash Point	40°C	LookChem[1]
Density	0.966 g/cm <sup>3</sup>	LookChem[1]

### III. Operational Plan: Handling and Storage

#### Handling:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2]
- Use only non-sparking tools and take precautionary measures against static discharge.[3]
- Avoid breathing mist or vapors.[2]
- Wash hands and any exposed skin thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep the container locked up.[2]
- Store at a temperature of 2-8°C.

### IV. Emergency Procedures and First Aid

The following diagram outlines the immediate steps to be taken in case of an emergency.

**Caption:** Emergency first aid procedures for exposure to **1-Fluoro-3-propylbenzene**.

## V. Spill Management and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to prevent further contamination and ensure safety.

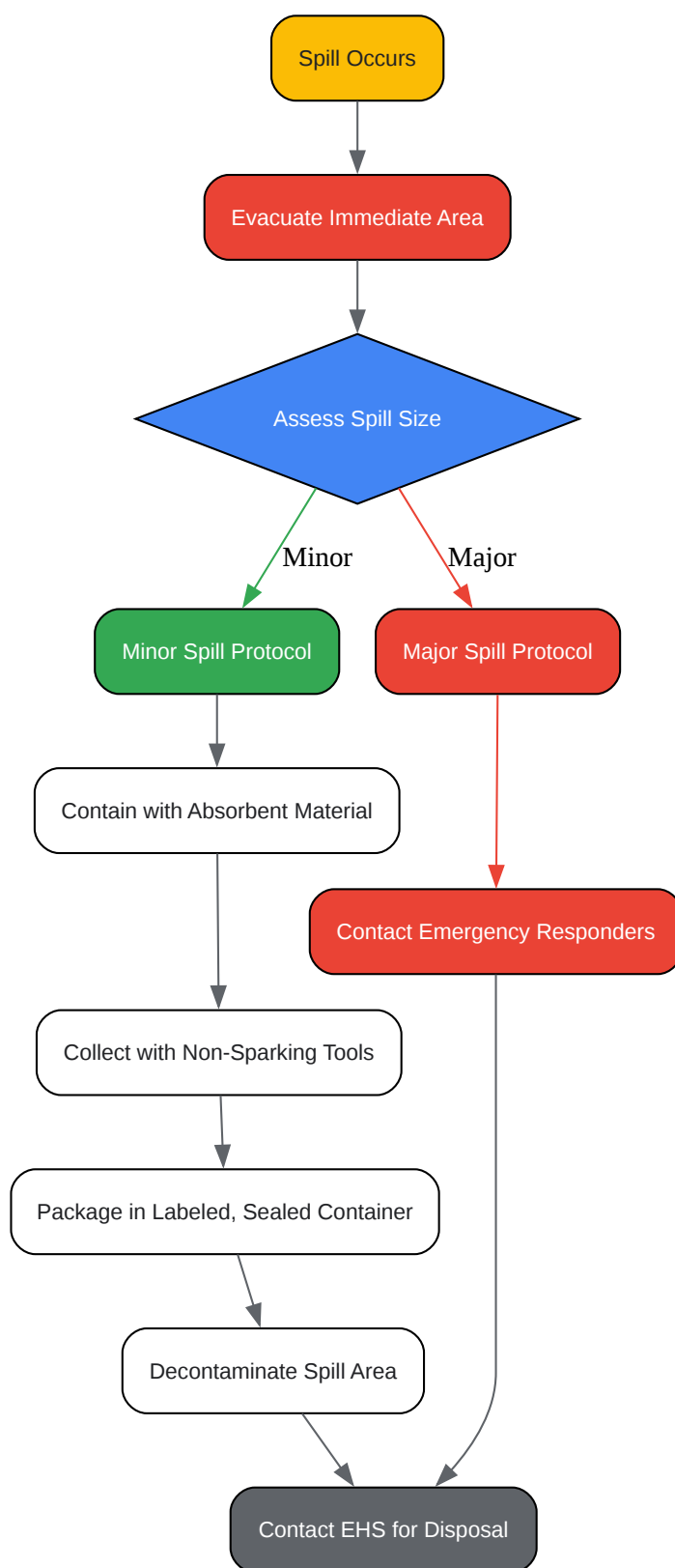
Spill Management Protocol:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For minor spills, contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[4]
- Collect: Use non-sparking tools to collect the absorbed material.[4]
- Dispose: Place the waste in a clearly labeled, sealed container for disposal.

Disposal Plan:

- Waste Collection: Collect waste **1-Fluoro-3-propylbenzene** in its original container or a designated, compatible, and properly labeled waste container.
- Container Labeling: Clearly label the waste container with "Waste **1-Fluoro-3-propylbenzene**" and the appropriate hazard symbols (e.g., flammable liquid, irritant).
- Storage: Store the waste container in a designated hazardous waste accumulation area.
- Disposal Request: Dispose of contents and container in accordance with local, regional, and national regulations. Contact your institution's EHS department to arrange for pickup and disposal.[2][5]

The following workflow illustrates the spill management and disposal process.



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**Caption:** Workflow for spill management and disposal of **1-Fluoro-3-propylbenzene**.

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Address: 3281 E Guasti Rd

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